

Application Notes: Enzymatic Synthesis of Butyl Decanoate Using Lipase Catalyst

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Compound of Interest

Compound Name: *Butyl decanoate*

Cat. No.: *B1668121*

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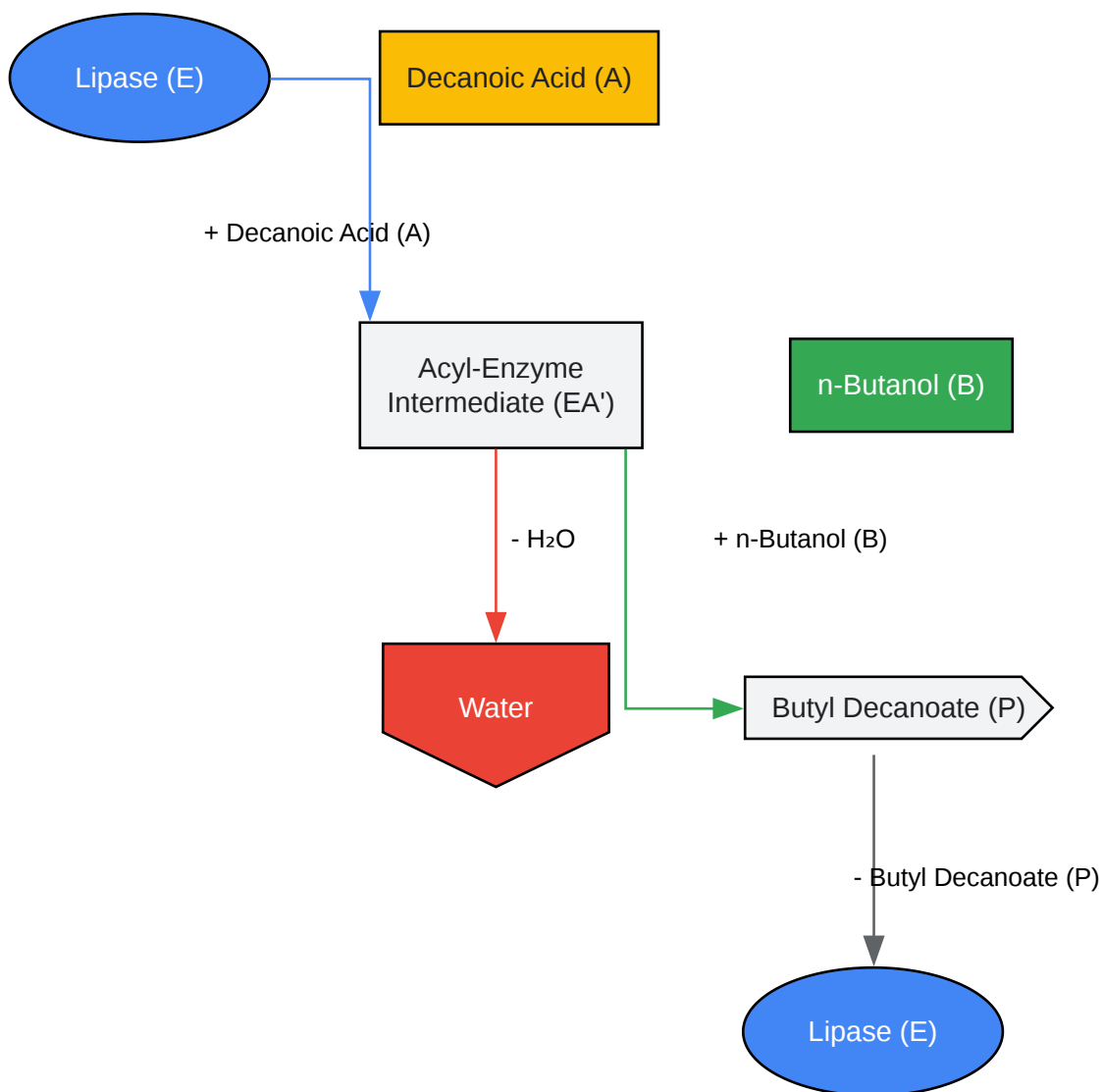
Introduction

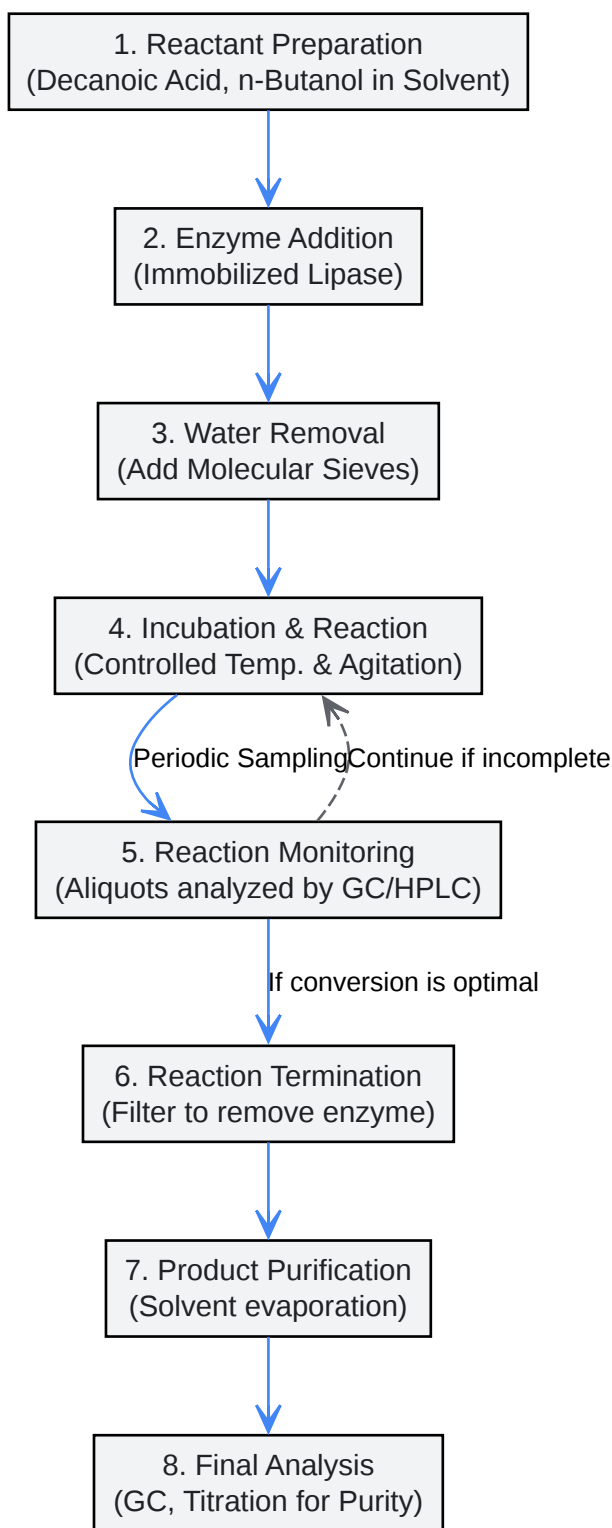
Butyl decanoate is a fatty acid ester with applications in the flavor, fragrance, and cosmetic industries, valued for its fruity and waxy aroma.[1] Traditionally synthesized through chemical methods that often require harsh conditions and corrosive acid catalysts, the enzymatic synthesis of **butyl decanoate** offers a sustainable and highly selective alternative.[2][3] This biocatalytic approach, utilizing lipases (triacylglycerol acylhydrolases, E.C. 3.1.1.3), operates under mild reaction conditions, reduces the formation of byproducts, and enhances product purity.[1][2] Immobilized lipases, such as Novozym® 435 from *Candida antarctica*, are particularly effective for this esterification, offering high stability and reusability.

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals, detailing the experimental methodology, optimal reaction parameters, and analytical techniques for the lipase-catalyzed synthesis of **butyl decanoate**.

Reaction Pathway and Mechanism

The enzymatic synthesis of **butyl decanoate** is a condensation reaction between decanoic acid and n-butanol, which results in the formation of the ester and a water molecule. Lipase-catalyzed esterification typically follows a Ping-Pong Bi-Bi mechanism. In this mechanism, the lipase first interacts with the acyl donor (decanoic acid) to form a covalent acyl-enzyme intermediate, releasing water. Subsequently, the alcohol (n-butanol) binds to this intermediate, and the acyl group is transferred to the alcohol, forming **butyl decanoate** and regenerating the free enzyme.





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